

Application of Dihydro-beta-ionol in Fragrance Composition: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: *Dihydro-beta-ionol*

Cat. No.: *B1595605*

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Introduction

Dihydro-beta-ionol is a valuable fragrance ingredient prized for its complex and multifaceted odor profile. Chemically, it is 4-(2,6,6-trimethylcyclohex-1-en-1-yl)butan-2-ol. Its unique scent, coupled with its performance characteristics, makes it a versatile component in a wide array of fragrance compositions, from fine perfumery to personal care products. This document provides detailed application notes and experimental protocols for the use of **dihydro-beta-ionol** in fragrance research and development.

It is crucial to distinguish **dihydro-beta-ionol** from the related compound, dihydro-beta-ionone. While both are used in perfumery, **dihydro-beta-ionol** is an alcohol, contributing a distinct floral and ambery character, whereas dihydro-beta-ionone is a ketone with a woody, slightly fruity, and orris-like scent.^[1]

Olfactory Profile and Applications

Dihydro-beta-ionol possesses a sophisticated woody, floral, and ambery aroma.^[2] The chirality of the molecule significantly influences its perceived scent. The (S)-(+)-enantiomer is described as having a fine floral-amber fragrance with excellent retaining properties, accompanied by a high-class feeling, and has also been characterized as having woody,

ambery, and powdery floral notes of violet and cassis.[3] Conversely, the (R)-(-)-enantiomer is reported to have a fine floral-musky character, also with excellent retaining properties and a high-class feel.[3]

Due to its complex and appealing scent, **dihydro-beta-ionol** is utilized to impart warmth, volume, and sophistication to fragrance compositions. It is a key component in the reconstruction of certain natural scents, such as osmanthus absolute, where it is used alongside materials like dihydro-beta-ionone, gamma-decalactone, and theaspirane.[1] Its recommended usage level in a fragrance concentrate is up to 2.0%.[2]

Data Presentation

Physical and Chemical Properties of Dihydro-beta-ionol

Property	Value	Reference
CAS Number	3293-47-8	[4]
Molecular Formula	C13H24O	[4]
Molecular Weight	196.33 g/mol	[4]
Appearance	White solid	[4]
Odor	Woody, floral, amber	[2][5]
Melting Point	38.00 to 40.00 °C @ 760.00 mm Hg	[4]
Boiling Point	234.00 °C @ 760.00 mm Hg	[4]
Flash Point	> 93.33 °C	[2]
Solubility	Soluble in alcohol; insoluble in water	[2]

Recommended Usage Levels in Fragrance Applications

Application	Recommended Level in Concentrate
Fine Fragrance	0.5% - 2.0%
Personal Care (Lotions, Soaps)	0.1% - 1.0%
Air Care	0.2% - 1.5%

Experimental Protocols

Synthesis of Dihydro-beta-ionol via Birch Reduction of Beta-Ionone

This protocol is based on the general method described in Japanese Patent JPS61134332A.[\[6\]](#) Researchers should adapt and optimize the procedure for their specific laboratory scale and safety protocols.

Objective: To synthesize **dihydro-beta-ionol** by the selective reduction of the enone functionality of beta-ionone.

Materials:

- Beta-ionone
- Liquid ammonia
- Sodium metal
- Ammonium chloride (or other suitable proton source with $pK_a \leq 19$)
- Anhydrous ether or tetrahydrofuran (THF)
- Toluene
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography

- Hexane and Ethyl acetate (for chromatography)

Equipment:

- Three-necked round-bottom flask equipped with a dry ice condenser, a dropping funnel, and a mechanical stirrer
- Low-temperature bath (e.g., acetone/dry ice)
- Standard laboratory glassware for workup and purification
- Rotary evaporator
- Column chromatography setup

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask under a nitrogen atmosphere, place a solution of beta-ionone in anhydrous ether or THF.
- **Birch Reduction:** Cool the flask to -78 °C using a dry ice/acetone bath. Carefully condense liquid ammonia into the flask. To the stirred solution, add small, freshly cut pieces of sodium metal until a persistent blue color is observed, indicating the presence of solvated electrons.
- **Quenching:** After the reaction is deemed complete (monitored by TLC), cautiously quench the reaction by the slow addition of solid ammonium chloride until the blue color disappears.
- **Workup:** Allow the ammonia to evaporate overnight in a well-ventilated fume hood. Add water to the residue and extract the aqueous layer with toluene. Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
- **Purification:** Concentrate the dried organic solution under reduced pressure using a rotary evaporator. The crude product is then purified by silica gel column chromatography using a gradient of hexane and ethyl acetate as the eluent.
- **Characterization:** Collect the fractions containing the purified **dihydro-beta-ionol** and confirm its identity and purity using analytical techniques such as GC-MS, ¹H NMR, and ¹³C NMR.

Sensory Evaluation of Dihydro-beta-ionol

Objective: To systematically evaluate the olfactory characteristics of a **dihydro-beta-ionol** sample.

Materials:

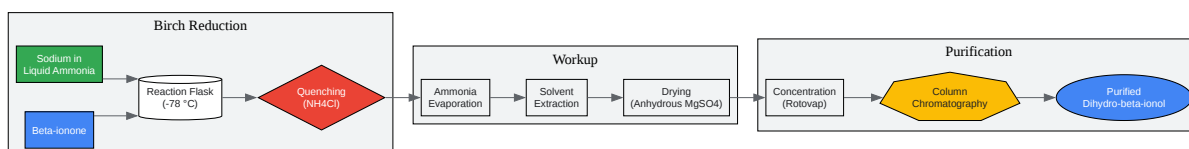
- **Dihydro-beta-ionol** sample
- Ethanol (perfumer's grade, odorless)
- Smelling strips (mouillettes)
- Odor-free environment

Procedure:

- Sample Preparation: Prepare a 10% solution of **dihydro-beta-ionol** in ethanol.
- Evaluation on Smelling Strip:
 - Dip a clean smelling strip into the 10% solution, ensuring about 1 cm of the strip is saturated.
 - Remove the strip and allow the solvent to evaporate for a few seconds.
 - Evaluate the odor at different time intervals: immediately after dipping (top note), after 15-30 minutes (heart note), and after several hours (base note).
 - Record detailed descriptors of the scent at each stage, noting facets such as woody, floral, ambery, fruity, etc.
- Evaluation in a Simple Fragrance Accord:
 - Prepare a simple fragrance base, for example, a blend of Iso E Super, Hedione, and a musk.
 - Create two versions of the base: one as a control and one with the addition of a known concentration of **dihydro-beta-ionol** (e.g., 1%).

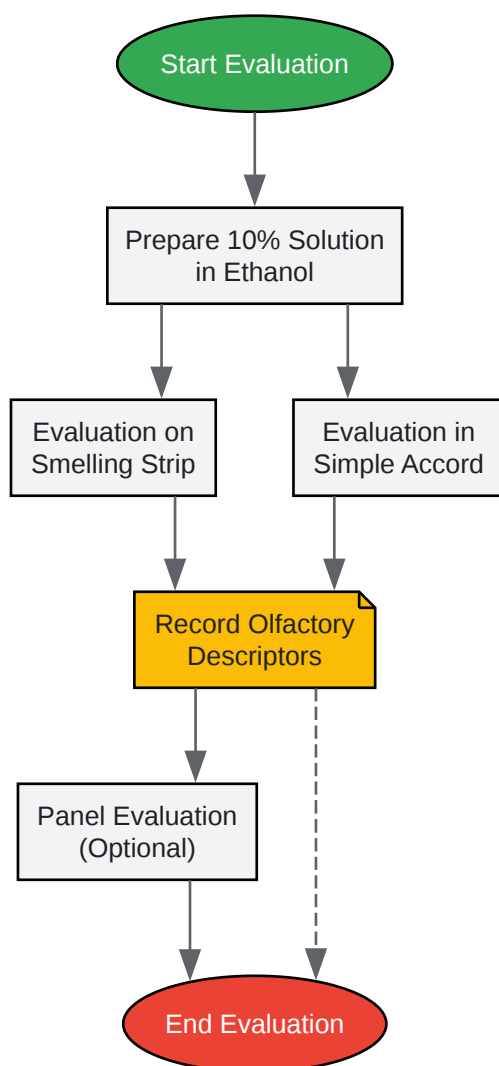
- Evaluate the two accords side-by-side on smelling strips to assess the impact of **dihydro-beta-ionol** on the overall fragrance profile. Note any changes in volume, warmth, diffusion, and character.
- Panel Evaluation: For more robust data, conduct the evaluation with a panel of trained sensory analysts.[7][8] Provide each panelist with coded samples and a standardized questionnaire to rate various olfactory attributes on a defined scale.

Mandatory Visualization



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Caption: Synthesis workflow for **dihydro-beta-ionol**.



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Caption: Sensory evaluation workflow for a fragrance ingredient.

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